

Personal protective equipment for handling 2-Aminobenzanilide

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Compound of Interest

Compound Name: 2-Aminobenzanilide

Cat. No.: B1266236

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Essential Safety and Handling Guide for 2-Aminobenzanilide

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **2-Aminobenzanilide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **2-Aminobenzanilide**. The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye Protection	Safety glasses with side-shields or goggles	Must comply with European standard EN 166 or equivalent. [1]
Hand Protection	Protective gloves	Chemical impermeable gloves are required. Inspect gloves before use and refer to the manufacturer's permeability and breakthrough time information. [1] [2]
Body Protection	Protective clothing	Wear appropriate protective clothing to prevent skin exposure. [1] [3]
Respiratory Protection	Respirator	Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially in case of inadequate ventilation or dust formation. [3] A self-contained breathing apparatus may be necessary for firefighting. [2] [3]

Hazard Identification and Safety Precautions

2-Aminobenzanilide is classified with the following hazards. Adherence to precautionary statements is crucial for safe handling.

Hazard Class	GHS Hazard Statement	Precautionary Statements
Skin Irritation (Category 2)	H315: Causes skin irritation.[4][5]	P264: Wash skin thoroughly after handling.[4][5] P280: Wear protective gloves/eye protection/face protection.[4][5] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4][5] P332 + P313: If skin irritation occurs: Get medical advice/attention.[4][5] P362: Take off contaminated clothing and wash before reuse.[4]
Serious Eye Damage (Category 1) / Eye Irritation (Category 2)	H318: Causes serious eye damage.[4] / H319: Causes serious eye irritation.[5]	P280: Wear protective gloves/eye protection/face protection.[4][5] P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[4] P337 + P313: If eye irritation persists: Get medical advice/attention.[5]

Signal Word: Warning[5][6] or Danger[4]

Quantitative Safety Data

The following table summarizes available quantitative safety data for **2-Aminobenzanilide**. Occupational exposure limits have not been established by region-specific regulatory bodies.[1]

Data Point	Value	Source
LD50 (intraperitoneal, mouse)	1 g/kg (1000 mg/kg)	Journal of Medicinal Chemistry. Vol. 14, Pg. 963, 1971.[7]
Melting Point	132 - 135 °C	[8]
Boiling Point	309.6 °C at 760 mmHg	[9]
Density	1.244 g/cm ³	[9]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical to maintain the integrity of **2-Aminobenzanilide** and the safety of laboratory personnel.

Handling Protocol

- Ventilation: Always handle **2-Aminobenzanilide** in a well-ventilated place.[2] The use of local exhaust ventilation is recommended.[5]
- Avoid Dust Formation: Take measures to prevent the formation of dust and aerosols.[2]
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is worn as specified in the table above.
- Avoid Contact: Avoid contact with skin and eyes.[2][3]
- Hygiene: Wash hands and face thoroughly after handling.[5] Do not eat, drink, or smoke in the handling area.[1]
- Spill Management: In case of a spill, avoid dust formation.[2] Vacuum or sweep up the material and place it into a suitable, closed container for disposal.[1][3] Evacuate personnel to a safe area and keep people away from and upwind of the spill.[2]

Storage Protocol

- Container: Store in a tightly closed container.[3]

- Location: Keep in a dry, cool, and well-ventilated place.[1] Storage at room temperature or below 15°C in cool and dark conditions is recommended to maintain structural integrity.[9]
- Incompatibilities: Avoid storage with strong oxidizing agents, acids, acetic anhydride, and acid chlorides.[3]
- Environmental Precautions: Do not contaminate water, foodstuffs, feed, or seed by storage. [2]

Disposal Plan

The disposal of **2-Aminobenzanilide** and its contaminated packaging must be conducted in a manner that ensures environmental safety and regulatory compliance.

Waste Chemical Disposal

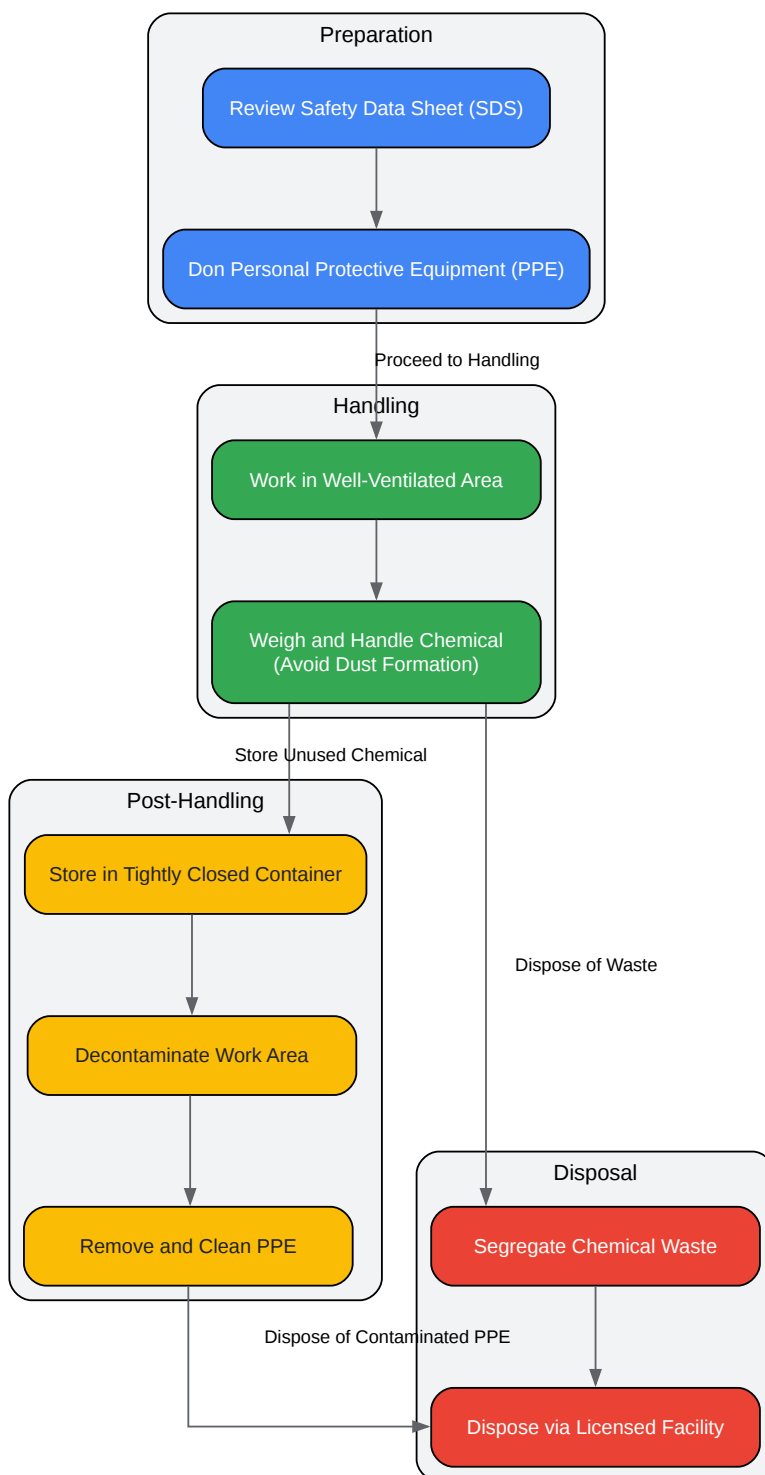
- Licensed Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Specialized Waste Management: For comprehensive management of disposal, including packaging, transport, and final treatment, contracting a specialized chemical waste management company is a recommended option.
- Prohibited Disposal: Do not discharge to sewer systems.[2]

Contaminated Packaging Disposal

- Rinsing: Containers can be triple-rinsed (or equivalent).[2]
- Recycling/Reconditioning: After proper rinsing, the containers can be offered for recycling or reconditioning.[2]
- Alternative Disposal: Alternatively, the packaging may be disposed of through a licensed chemical destruction plant.[2]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2-Aminobenzanilide**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **2-Aminobenzanilide**.

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